

Essential Safety and Operational Guide for Handling GYKI 53655 Hydrochloride

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Compound of Interest

Compound Name: GYKI 53655 hydrochloride

Cat. No.: B1672568

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **GYKI 53655 hydrochloride**. The following procedural guidance outlines operational plans for safe handling and disposal.

Chemical Identifier:

- Name: **GYKI 53655 hydrochloride**
- Synonyms: LY300168 hydrochloride[1][2][3]
- CAS Number: 143692-48-2[1]

Hazard Identification and Classification

GYKI 53655 hydrochloride is classified as acutely toxic if swallowed (Oral, Category 3).[1] It is crucial to handle this compound with care to avoid adverse health effects. To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[2]

GHS Hazard Statements:

- H301: Toxic if swallowed[1]

GHS Precautionary Statements:

- P264: Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)[\[2\]](#)
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
[\[2\]](#)
- P330: Rinse mouth.[\[1\]](#)[\[2\]](#)
- P405: Store locked up.[\[1\]](#)[\[2\]](#)
- P501: Dispose of contents/container in accordance with local regulation.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **GYKI 53655 hydrochloride**.

Body Part	Equipment	Specification/Standard
Eyes	Safety Glasses	Use appropriate safety glasses.[2] An accessible eye wash station is required.[1]
Hands	Chemical-resistant gloves	Use appropriate chemical resistant gloves (minimum requirement use standard BS EN 374:2003).[2] Inspect gloves before use.
Respiratory	Respirator	If risk assessment indicates necessary, use a suitable respirator.[2] Use in a chemical fume hood with an independent air supply is recommended.[2]
Body	Protective Clothing	Wear appropriate protective clothing.[2] A safety shower should be accessible.[1]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood.[1][2]
- Avoid the formation of dust and aerosols.[1][2]
- Avoid inhalation and contact with eyes, skin, and clothing.[1][2]
- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke in the handling area.[1][2]

Storage:

- Keep the container tightly sealed.[1]
- Store in a cool, well-ventilated area.[1]
- Store locked up.[1][2]
- Keep away from direct sunlight and sources of ignition.[1]
- For long-term storage of the solid, desiccate at room temperature. Solutions can be stored at -20°C for up to one month.[4]

Emergency Procedures and First Aid

Immediate and appropriate first aid is essential in case of exposure.

Exposure Route	First Aid Measures
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[2] Wash out mouth with water; do NOT induce vomiting.[1]
Eye Contact	Remove any contact lenses and flush eyes immediately with large amounts of water for at least 15 minutes.[1][2] Promptly call a physician.[1]
Skin Contact	Rinse skin thoroughly with large amounts of water.[1] Remove contaminated clothing and shoes and call a physician.[1]
Inhalation	Immediately relocate self or casualty to fresh air.[1] If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[1]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is mandatory.

Spill Containment and Cleanup:

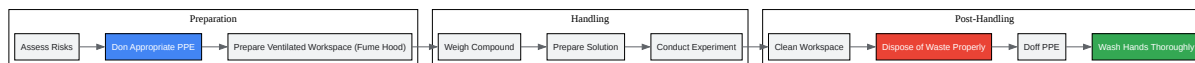
- Evacuate: Evacuate personnel to safe areas.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Protect: Use full personal protective equipment.[\[1\]](#) Avoid breathing vapors, mist, dust, or gas.
[\[1\]](#)
- Contain: Prevent further leakage or spillage. Keep the product away from drains or water courses.[\[1\]](#)
- Absorb: Absorb solutions with finely-powdered liquid-binding material (e.g., diatomite, universal binders).[\[1\]](#)
- Decontaminate: Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Collect: Using non-sparking tools, sweep up material and place it in an appropriate container for disposal.[\[2\]](#)

Waste Disposal:

- Dispose of the substance and its container in accordance with all prevailing country, federal, state, and local regulations.[\[1\]](#)
- Empty containers should be taken to an approved waste handling site for recycling or disposal.[\[2\]](#)

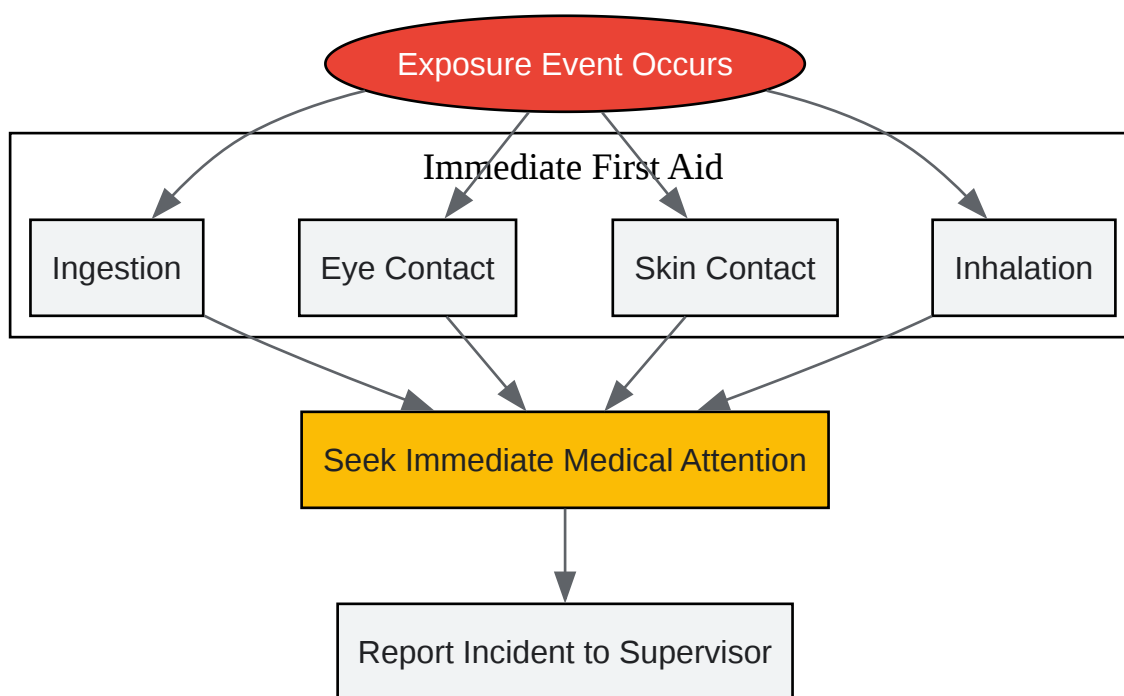
Visual Safety Protocols

The following diagrams illustrate the logical flow of actions for safe handling and emergency response.



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Caption: Standard workflow for handling **GYKI 53655 hydrochloride**.



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Caption: Emergency response protocol for exposure to **GYKI 53655 hydrochloride**.

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